

# (S)-1-(2-Nitrophenyl)ethanamine hydrochloride

## CAS number 1113041-80-7

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### Compound of Interest

**Compound Name:** (S)-1-(2-Nitrophenyl)ethanamine hydrochloride

**Cat. No.:** B1604374

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An In-Depth Technical Guide to **(S)-1-(2-Nitrophenyl)ethanamine hydrochloride** (CAS: 1113041-80-7): Synthesis, Characterization, and Applications

## Abstract

**(S)-1-(2-Nitrophenyl)ethanamine hydrochloride** is a chiral building block of significant interest to the pharmaceutical and fine chemical industries. This molecule uniquely combines a stereochemically defined primary amine with a versatile nitroaromatic scaffold, offering a wealth of synthetic possibilities. The presence of the ortho-nitro group provides a strategic handle for further chemical transformations, while the chiral ethylamine moiety is a common feature in a vast array of bioactive molecules. This guide provides a comprehensive technical overview intended for researchers, scientists, and drug development professionals. It delves into the compound's physicochemical properties, outlines robust strategies for its stereoselective synthesis, details a necessary framework for its analytical characterization, and explores its potential applications as a pivotal intermediate in medicinal chemistry.

## Introduction: A Convergence of Privileged Scaffolds

In the landscape of modern drug discovery, chiral amines and nitroaromatic compounds represent two of the most ubiquitous and functionally significant structural motifs. Chiral primary amines are integral components in countless natural products and pharmaceuticals, with their specific stereochemistry often being critical for biological activity and target engagement.[\[1\]](#)[\[2\]](#) It is estimated that amine functionalities are present in over 80% of all drugs and drug

candidates.<sup>[3]</sup> Concurrently, nitroarenes serve as versatile synthetic intermediates and are themselves core fragments in numerous approved drugs, valued for their unique electronic properties and their ability to be transformed into other functional groups.<sup>[4][5][6]</sup>

**(S)-1-(2-Nitrophenyl)ethanamine hydrochloride**, CAS 1113041-80-7, exists at the intersection of these two critical classes. It is not merely a chemical reagent but a strategically designed building block. The hydrochloride salt form enhances stability and improves handling characteristics, making it suitable for laboratory and process chemistry environments. This guide, written from the perspective of a senior application scientist, aims to synthesize available data with field-proven insights to provide a holistic and practical understanding of this valuable compound.

## Physicochemical Properties and Structural Elucidation

The utility of any chemical intermediate begins with a thorough understanding of its fundamental properties. These characteristics dictate storage conditions, reaction compatibility, and analytical approaches.

## Key Properties

A summary of the essential physicochemical data for **(S)-1-(2-Nitrophenyl)ethanamine hydrochloride** is presented below.

Property	Value	Reference(s)
CAS Number	1113041-80-7	<a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>8</sub> H <sub>11</sub> ClN <sub>2</sub> O <sub>2</sub>	<a href="#">[9]</a> <a href="#">[10]</a>
Molecular Weight	202.64 g/mol	<a href="#">[8]</a> <a href="#">[10]</a>
IUPAC Name	(1S)-1-(2-nitrophenyl)ethanamine;hydrochloride	<a href="#">[11]</a>
Synonyms	(S)-1-(2-nitrophenyl)ethanamine (Hydrochloride)	<a href="#">[8]</a> <a href="#">[10]</a>
Physical Form	Solid	<a href="#">[11]</a> <a href="#">[12]</a>
Storage	Store at room temperature	<a href="#">[11]</a> <a href="#">[12]</a>
InChI Key	HFXVLGOYQIKRTO-RGMNGODLSA-N	<a href="#">[11]</a> <a href="#">[12]</a>

## Molecular Structure

The structure of (S)-1-(2-Nitrophenyl)ethanamine is defined by a chiral center at the alpha-carbon of the ethylamine chain, attached to a benzene ring bearing a nitro group at the ortho-position. This specific arrangement has profound implications for its chemical behavior. The electron-withdrawing nature of the nitro group influences the reactivity of the aromatic ring and the basicity of the amine.

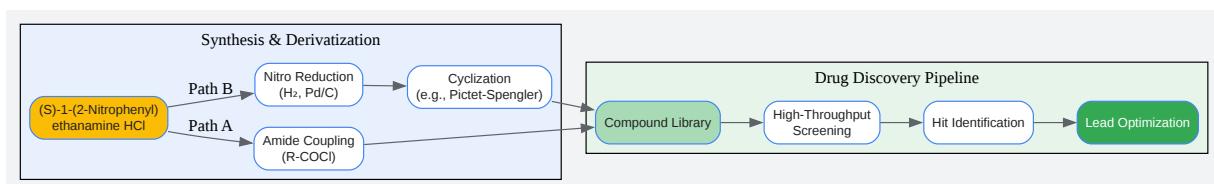
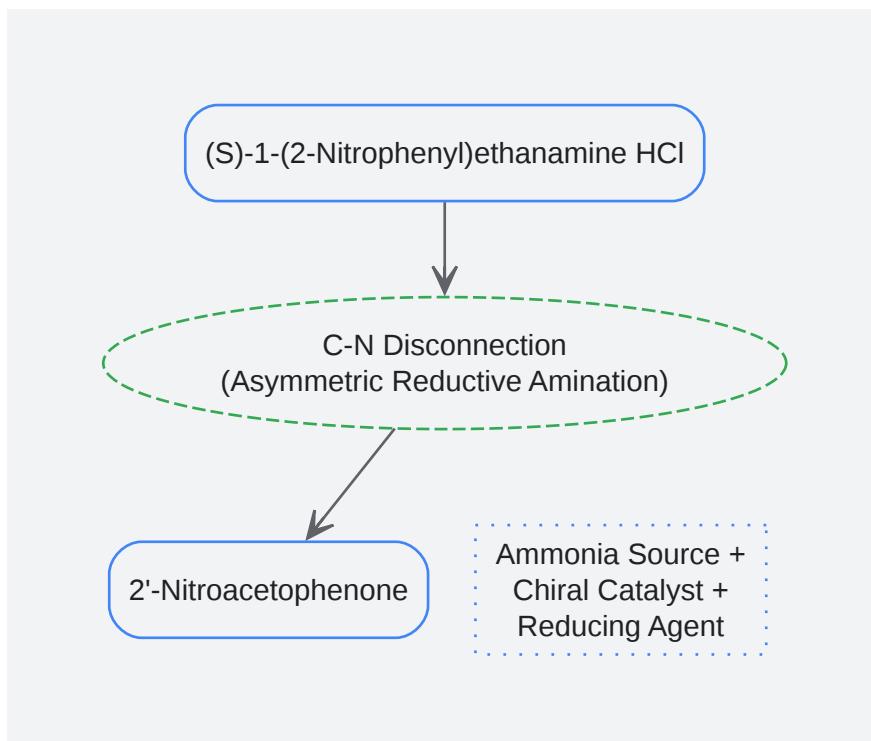
Caption: Structure of **(S)-1-(2-Nitrophenyl)ethanamine hydrochloride**.

## Synthesis and Manufacturing Strategies

A robust and scalable synthesis is paramount for the viability of any chemical intermediate. While multiple strategies exist for the synthesis of chiral amines, asymmetric reductive amination stands out for its efficiency and high stereocontrol.[\[1\]](#)[\[13\]](#)

## Retrosynthetic Analysis

A logical retrosynthetic approach simplifies the target molecule into readily available starting materials. The key disconnection is the carbon-nitrogen bond of the primary amine, pointing directly to a ketone precursor via reductive amination.



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